

In-Depth Technical Guide: Safety and Mechanistic Data for Piracetam-d8

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Compound of Interest

Compound Name: Piracetam-d8

Cat. No.: B589048

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data sheet (SDS) information for **Piracetam-d8**. It includes a compilation of its physical and chemical properties, toxicological data, and handling and storage guidelines. Furthermore, this guide delves into the mechanistic aspects of Piracetam, offering insights into its signaling pathways, which are relevant for understanding its biological effects and potential toxicities.

Chemical and Physical Properties

Quantitative data for **Piracetam-d8** is primarily based on computational models, with experimental data for the unlabeled parent compound, Piracetam, provided for reference.

Property	Piracetam-d8	Piracetam (unlabeled)	Reference
Molecular Formula	C ₆ H ₂ D ₈ N ₂ O ₂	C ₆ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	150.2 g/mol	142.16 g/mol	[2]
CAS Number	1329799-64-5	7491-74-9	[1]
Melting Point	Not available	152 °C	
Boiling Point	Not available	Decomposes	
Solubility	Not available	Very soluble in water.	
LogP	-1.3 (Computed)	-1.54	
Appearance	Solid (form not specified)	Crystalline solid	

Toxicological Information

Toxicological data for **Piracetam-d8** is limited. The information provided is primarily for the parent compound, Piracetam.

Test	Species	Route	Result	Reference
Acute Oral Toxicity (LD50)	Mouse	Oral	2,000 mg/kg	[1]

Potential Health Effects:[1]

- Eyes: May cause eye irritation.
- Skin: May be harmful if absorbed through the skin and may cause skin irritation.
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

Carcinogenicity:

- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[1]

Handling, Storage, and First Aid

Handling:

- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1]
- Provide appropriate exhaust ventilation.[1]
- Wear suitable protective clothing, gloves, and eye/face protection.

Storage:

- Store at room temperature in a well-ventilated place.[1]
- Keep containers tightly closed and protected from moisture.[1]

First Aid Measures:[1]

- Eye Contact: Flush eyes with water as a precaution.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- Inhalation: If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

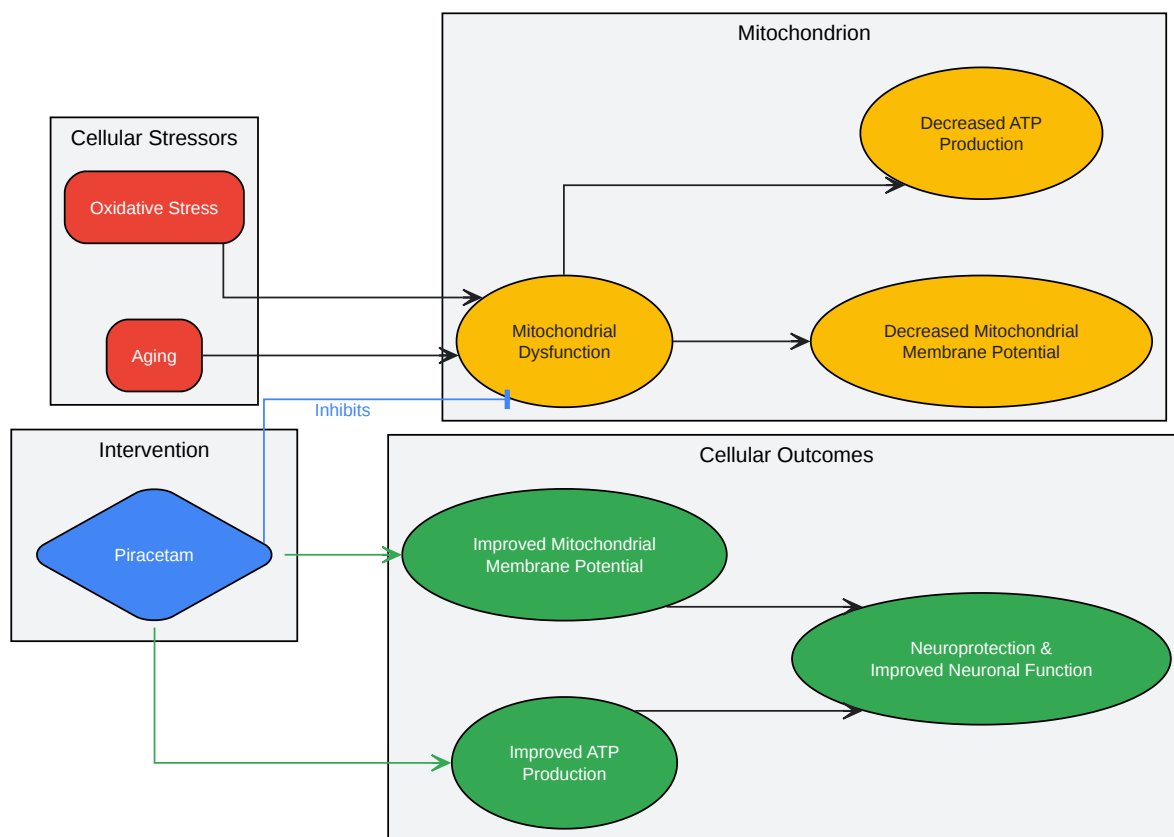
Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in the SDS for **Piracetam-d8** are not publicly available. However, based on the provided LD50 value for Piracetam, the acute

oral toxicity study would have likely followed a protocol similar to the OECD Guideline for the Testing of Chemicals, Section 4, No. 420: Acute Oral Toxicity - Fixed Dose Procedure. This would involve the administration of a single dose of the substance to a group of mice, followed by observation for a set period (typically 14 days) to assess mortality and other signs of toxicity.

Signaling Pathways and Mechanisms of Action

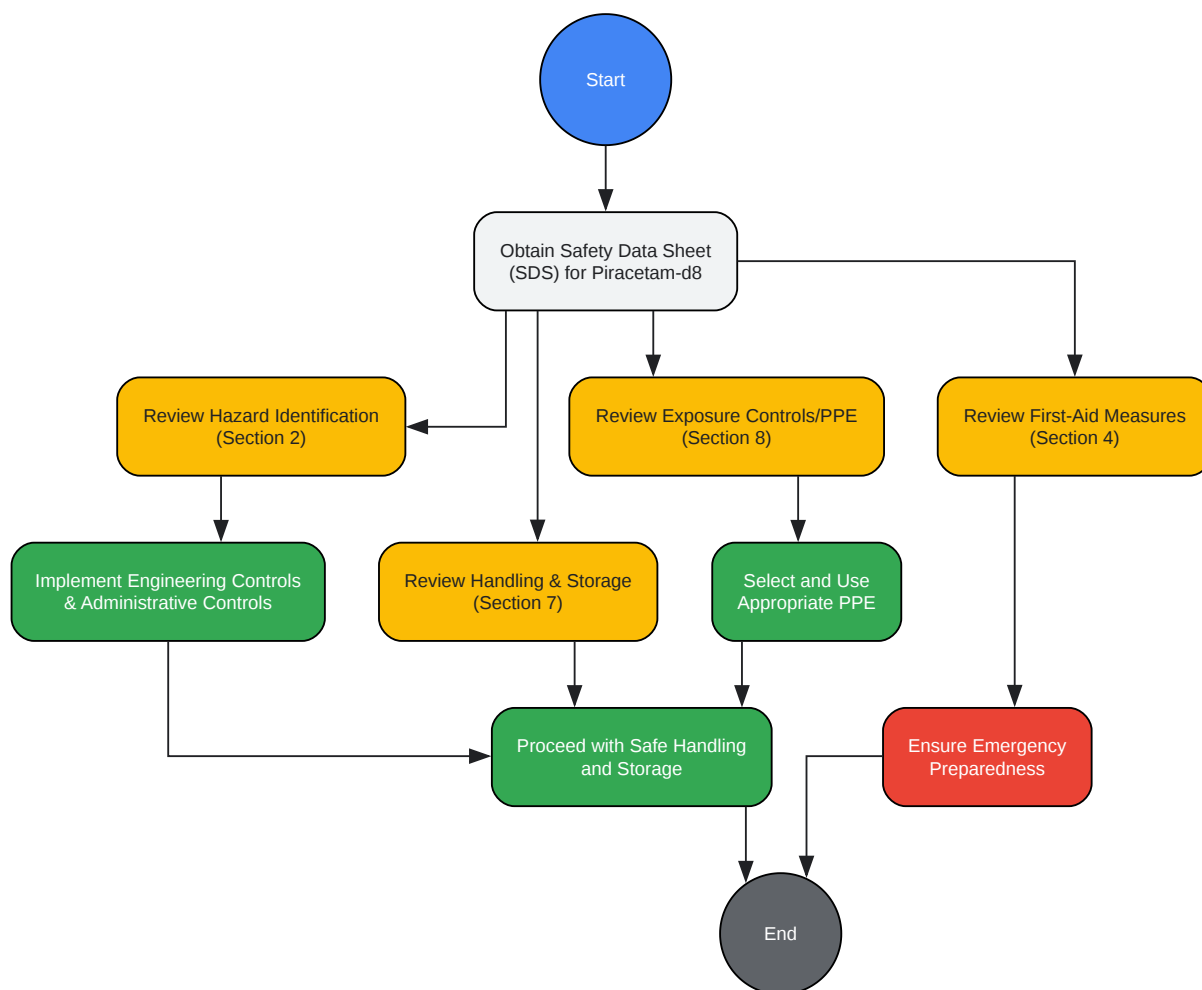
Piracetam's mechanism of action is believed to be multifactorial, with a significant impact on mitochondrial function. The following diagram illustrates the proposed signaling pathway through which Piracetam may exert its neuroprotective and cognitive-enhancing effects by improving mitochondrial health.



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Caption: Piracetam's effect on mitochondrial function under cellular stress.

The following workflow illustrates the general steps involved in assessing the safety and handling of a chemical compound like **Piracetam-d8** in a research setting.



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Caption: Workflow for implementing SDS information in a laboratory setting.

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References

- 1. Piracetam improves mitochondrial dysfunction following oxidative stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Frontiers | Improved mitochondrial function in brain aging and Alzheimer disease - the new mechanism of action of the old metabolic enhancer piracetam [frontiersin.org]
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